

# Health and Safety Data for 1,5-Naphthalenediamine: A Technical Guide

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## Compound of Interest

Compound Name: 1,5-Naphthalenediamine

Cat. No.: B122787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data currently available for **1,5-Naphthalenediamine** (CAS No. 2243-62-1). The information is compiled from various safety data sheets, toxicological databases, and scientific literature to support researchers, scientists, and drug development professionals in the safe handling and risk assessment of this compound.

## Chemical and Physical Properties

**1,5-Naphthalenediamine** is a bicyclic aromatic amine. It appears as colorless to pale purple crystals or a lavender powder.<sup>[1]</sup> This compound is sensitive to prolonged exposure to air and darkens upon oxidation.<sup>[2]</sup> It is soluble in alcohol, ether, and chloroform but has low solubility in water.<sup>[1][3]</sup>

Table 1: Physical and Chemical Properties of **1,5-Naphthalenediamine**

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub>	[1]
Molecular Weight	158.20 g/mol	[1]
Melting Point	185-187 °C	[2]
Boiling Point	Sublimes	[3]
Flash Point	226 °C	[2]
Autoignition Temperature	580 °C	[3]
Density	1.4 g/cm <sup>3</sup>	[3]
Water Solubility	0.004 g/100ml at 20°C	[3]
Log P (Octanol/Water Partition Coefficient)	1.48	[3]

## Toxicological Data

The toxicological profile of **1,5-Naphthalenediamine** indicates that it is harmful if swallowed and is suspected of causing cancer.[4][5] Repeated or prolonged contact may lead to skin sensitization.[3]

Table 2: Acute Toxicity Data for **1,5-Naphthalenediamine**

Endpoint	Species	Route	Value	Reference(s)
LD50	Rat	Oral	634 mg/kg bw	[1]
LD50	Rat	Dermal	> 2000 mg/kg	[4]
LC50	Rat	Inhalation	>= 5.27 mg/L (4 h)	[4]

## Hazard Identification and Classification

**1,5-Naphthalenediamine** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 3: GHS Hazard Classification for **1,5-Naphthalenediamine**

Hazard Class	Hazard Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[5]
Carcinogenicity	2	H351: Suspected of causing cancer	[2][5]
Skin Sensitization	1	H317: May cause an allergic skin reaction	-
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life	-
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects	[2]

## Experimental Protocols

Detailed experimental protocols for the toxicological endpoints of **1,5-Naphthalenediamine** are not always available in the public domain. However, standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed.

### Acute Oral Toxicity (LD50)

The acute oral toxicity of **1,5-Naphthalenediamine**, which determined an LD50 of 634 mg/kg in rats, would have likely followed a protocol similar to OECD Test Guideline 425 (Acute Oral Toxicity: Up-and-Down Procedure).[1]

- Principle: A sequential dosing method where the outcome of the previously dosed animal determines the dose for the next. The test proceeds until a stopping criterion is met.

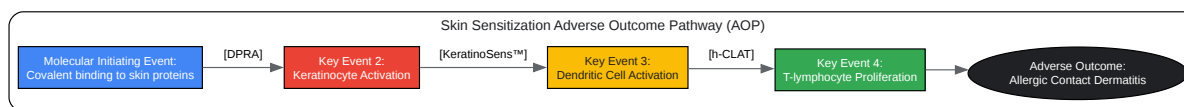
- Test Animals: Typically, a small number of female rats are used.
- Procedure:
  - Animals are fasted prior to dosing.
  - A single animal is dosed with the test substance at a starting dose level.
  - The animal is observed for signs of toxicity and mortality over a period of up to 14 days.
  - If the animal survives, the dose for the next animal is increased. If it dies, the dose is decreased.
  - The LD50 is calculated using the likelihood of the observed outcomes.

## Skin Sensitization

The assessment of skin sensitization potential is increasingly moving towards non-animal testing strategies based on the Adverse Outcome Pathway (AOP).<sup>[6]</sup> This involves a series of in chemico and in vitro tests targeting key events in the sensitization process.

- Key Event 1: Covalent Binding to Skin Proteins (Direct Peptide Reactivity Assay - DPRA; OECD TG 442C): This assay assesses the depletion of synthetic peptides containing cysteine and lysine following incubation with the test chemical.<sup>[7][8]</sup>
- Key Event 2: Keratinocyte Activation (KeratinoSens™ Assay; OECD TG 442D): This assay uses a human keratinocyte cell line to measure the activation of the Keap1-Nrf2-ARE antioxidant response element pathway, a key event in keratinocyte activation by sensitizers.<sup>[9][10]</sup>
- Key Event 3: Dendritic Cell Activation (human Cell Line Activation Test - h-CLAT; OECD TG 442E): This test method measures the expression of cell surface markers (CD54 and CD86) on a human monocytic leukemia cell line (THP-1) as indicators of dendritic cell activation.<sup>[7][9]</sup>

A weight of evidence approach, often termed a "2 out of 3" strategy, is used to classify a substance as a skin sensitizer based on the outcomes of these assays.<sup>[9]</sup>



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Caption: A simplified diagram of the Adverse Outcome Pathway for skin sensitization.

## Aquatic Toxicity

Standardized methods for assessing the acute toxicity of chemicals to aquatic organisms are provided by agencies like the U.S. Environmental Protection Agency (EPA).<sup>[11][12]</sup> A typical protocol for determining the LC50 in fish would be as follows:

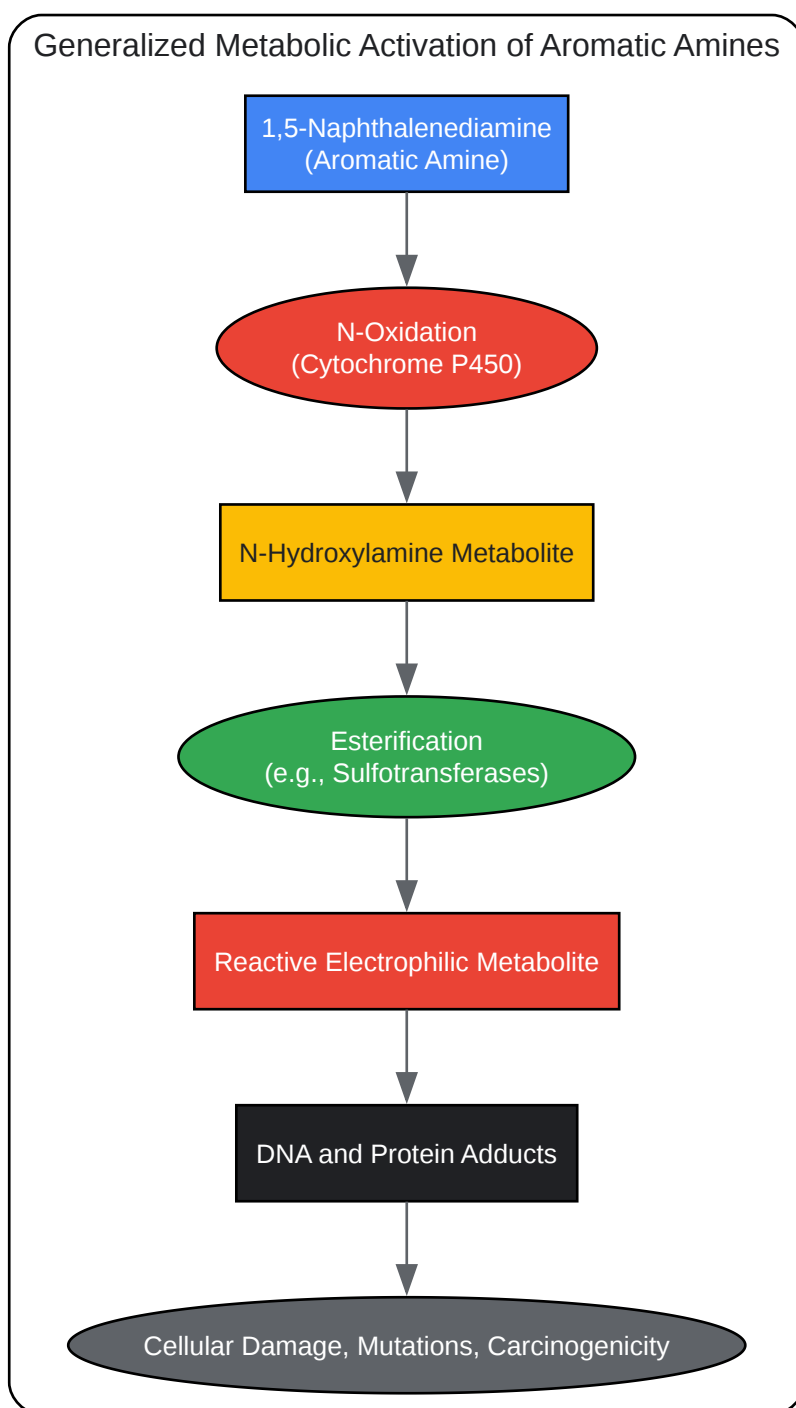
- Test Organism: A standard freshwater species like the fathead minnow (*Pimephales promelas*) or a saltwater species.
- Test Conditions:
  - A range of concentrations of **1,5-Naphthalenediamine** are prepared in dilution water.
  - Test organisms are exposed to these concentrations in replicate test chambers.
  - A control group is maintained in dilution water without the test substance.
  - The test is typically conducted for 96 hours under controlled temperature and lighting conditions.
- Endpoint: Mortality is recorded at regular intervals, and the LC50 (the concentration lethal to 50% of the test organisms) is calculated at the end of the exposure period.

## Toxicological Pathways

While a specific metabolic pathway for **1,5-Naphthalenediamine** has not been fully elucidated, as an aromatic amine, its toxicity is likely mediated through metabolic activation, a common

mechanism for this class of compounds.[13]

The primary step in the metabolic activation of aromatic amines is N-oxidation, catalyzed by cytochrome P450 enzymes, to form N-hydroxylamines.[13] These intermediates can undergo further enzymatic reactions, such as esterification by sulfotransferases or acetyltransferases, to form highly reactive electrophilic species.[13] These reactive metabolites can then form covalent adducts with cellular macromolecules like DNA and proteins, leading to mutations, cellular damage, and potentially cancer.[13]



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Caption: A generalized metabolic pathway for the activation of aromatic amines leading to toxicity.

## Safe Handling and First Aid

Due to the hazardous nature of **1,5-Naphthalenediamine**, strict hygiene and appropriate personal protective equipment (PPE) are essential.

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
  - Skin Protection: Wear protective gloves and a lab coat.[\[5\]](#)
  - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.[\[14\]](#)
- First Aid Measures:
  - Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
  - Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops.[\[5\]](#)
  - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[5\]](#)
  - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[5\]](#)

## Conclusion

**1,5-Naphthalenediamine** is a chemical with significant health and safety concerns, including acute oral toxicity, potential carcinogenicity, and skin sensitization. While some quantitative toxicological data is available, further research is needed to fully characterize its toxicological profile, including a detailed elucidation of its metabolic pathways. Researchers, scientists, and drug development professionals must handle this compound with caution, adhering to strict



safety protocols and utilizing appropriate personal protective equipment to minimize exposure and mitigate risks.

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